

A Deep Dive into the Environmental Profile of Lauroylsarcosine: A Technical Guide

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Compound of Interest

Compound Name: *Lauroylsarcosine*

Cat. No.: *B1583730*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the biodegradability and environmental impact of **Lauroylsarcosine** and its widely used salt, Sodium Lauroyl Sarcosinate. Derived from the natural amino acid sarcosine and a fatty acid, this anionic surfactant is recognized for its favorable environmental profile, characterized by ready biodegradability and low potential for bioaccumulation. This document synthesizes key quantitative data, details experimental methodologies, and visualizes critical pathways to support environmental risk assessments and promote the formulation of sustainable products.

Biodegradability Assessment

Lauroylsarcosine is classified as a readily biodegradable substance, indicating its capacity for rapid and complete breakdown by microorganisms in aquatic environments.^{[1][2]} This degradation is a critical factor in minimizing its environmental footprint.

Aerobic Biodegradability

Studies conducted under aerobic conditions have consistently demonstrated the ready biodegradability of Sodium Lauroyl Sarcosinate. One study, following the OECD 301D (Closed Bottle Test) guideline, reported an 82% degradation of Sodium Lauroyl Sarcosinate within 28 days. The US Environmental Protection Agency (EPA) also categorizes Sodium Lauroyl Sarcosinate as a substance that undergoes rapid biodegradation.^[1]

Table 1: Aerobic Biodegradability of Sodium Lauroyl Sarcosinate

Test Guideline	Duration	Result	Classification
OECD 301D	28 days	82% degradation	Readily Biodegradable

Anaerobic Biodegradability

The European Union Ecolabel program reports that Sodium Lauroyl Sarcosinate is also degradable under anaerobic conditions, further highlighting its comprehensive breakdown in various environmental compartments.[\[2\]](#)

Environmental Fate and Bioaccumulation

The environmental fate of a substance is governed by its potential to persist, bioaccumulate, and transport in the environment. **Lauroylsarcosine** exhibits properties that suggest a low environmental risk in these respects.

Bioaccumulation Potential

Bioaccumulation is the process by which a substance is absorbed by an organism from water and food at a rate greater than that at which it is lost. The octanol-water partition coefficient (Log Kow) is a key indicator of a substance's potential to bioaccumulate. A low Log Kow value suggests a lower propensity for bioaccumulation. For Sodium Lauroyl Sarcosinate, the estimated Log Kow is 0.37, indicating a low potential for bioconcentration in aquatic organisms.[\[1\]](#)

Table 2: Physicochemical Properties and Bioaccumulation Potential of Sodium Lauroyl Sarcosinate

Parameter	Value	Interpretation
Log Kow	0.37 [1]	Low bioaccumulation potential
Water Solubility	456.4 g/L [1]	High

Environmental Distribution

Once released into the environment, the majority of Sodium Lauroyl Sarcosinate is expected to partition to water due to its high water solubility.^[1] Its low estimated log K_{oc} values (0.313 to 2.252) suggest minimal sorption to soil and sediments.^[1]

Ecotoxicity Profile

While **Lauroylsarcosine** is readily biodegradable, it is important to assess its potential toxicity to aquatic organisms. It has been characterized as moderately toxic to aquatic life.^[1]

Table 3: Acute Ecotoxicity of Sodium Lauroyl Sarcosinate

Organism	Test Guideline	Duration	Endpoint	Value (mg/L)
Fish (Danio rerio)	OECD 203	96 hours	LC50	107 ^[1]
Invertebrate (Daphnia magna)	OECD 202	48 hours	EC50	29.7 ^[3]
Algae (Pseudokirchneriella subcapitata)	OECD 201	72 hours	EC50	Data not available

LC50 (Lethal Concentration, 50%): The concentration of a substance that is lethal to 50% of the test organisms within a specified time. EC50 (Effective Concentration, 50%): The concentration of a substance that causes a specified effect in 50% of the test organisms within a specified time (e.g., immobilization for daphnia).

Experimental Protocols

To ensure the reliability and comparability of environmental data, standardized testing guidelines are followed. The following sections detail the methodologies for the key experiments cited in this guide.

OECD 301D: Ready Biodegradability – Closed Bottle Test

This test method evaluates the ready biodegradability of a substance in an aerobic aqueous medium by measuring the consumption of dissolved oxygen.

- Principle: A solution of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge). The test is carried out in completely filled, closed bottles in the dark at a constant temperature. The degradation is followed by measuring the dissolved oxygen concentration over a 28-day period. The percentage of biodegradation is calculated as the ratio of the biochemical oxygen demand (BOD) to the theoretical oxygen demand (ThOD).[4][5]
- Test Conditions:
 - Inoculum: Mixed population of microorganisms (e.g., from a sewage treatment plant).[5]
 - Test Concentration: Typically 2-5 mg/L of the test substance.[6]
 - Temperature: $20 \pm 1^{\circ}\text{C}$.[7]
 - Duration: 28 days.[5]
 - Parameters Measured: Dissolved oxygen.[4]
- Pass Level for Ready Biodegradability: $\geq 60\%$ of ThOD within a 10-day window, which itself is within the 28-day test period.[5]

OECD 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of a test fish species over a short exposure period.

- Principle: Fish are exposed to the test substance in a static or semi-static system for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours. The LC50 is calculated at the end of the exposure period.[8][9]
- Test Conditions:
 - Test Organism: Danio rerio (zebrafish) is a commonly used species.[8]

- Exposure Duration: 96 hours.[8][9]
- Test Concentrations: A range of concentrations and a control group.[9]
- Parameters Observed: Mortality and any abnormal behavioral or physical changes.[10]

OECD 202: *Daphnia* sp., Acute Immobilisation Test

This test assesses the acute toxicity of a substance to the freshwater invertebrate, *Daphnia magna*.

- Principle: Young daphnids (less than 24 hours old) are exposed to the test substance for 48 hours. The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation. The EC50 for immobilization is determined.[2][11]
- Test Conditions:
 - Test Organism: *Daphnia magna*. [2]
 - Exposure Duration: 48 hours. [11]
 - Test Concentrations: A series of concentrations and a control. [11]
 - Endpoint: Immobilization. [2][11]

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effect of a substance on the growth of freshwater algae.

- Principle: Exponentially growing cultures of a selected algal species are exposed to the test substance in a nutrient-rich medium for 72 hours. The inhibition of growth is measured by changes in cell density or biomass compared to a control. The EC50 for growth inhibition is calculated.[12][13]
- Test Conditions:
 - Test Organism: *Pseudokirchneriella subcapitata* is a commonly used green alga. [14]

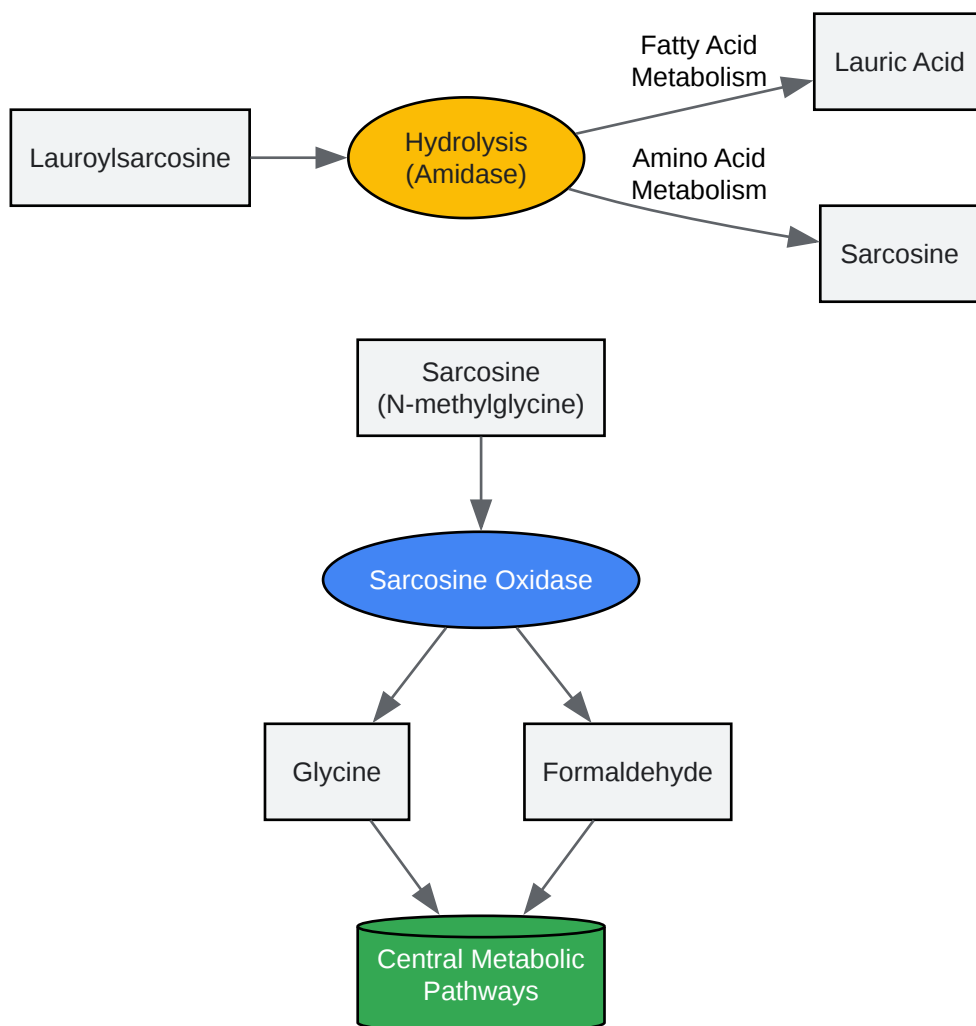
- Exposure Duration: 72 hours.[12][13]
- Test Concentrations: A range of concentrations and a control.[13]
- Endpoint: Inhibition of growth (cell count or biomass).[14]

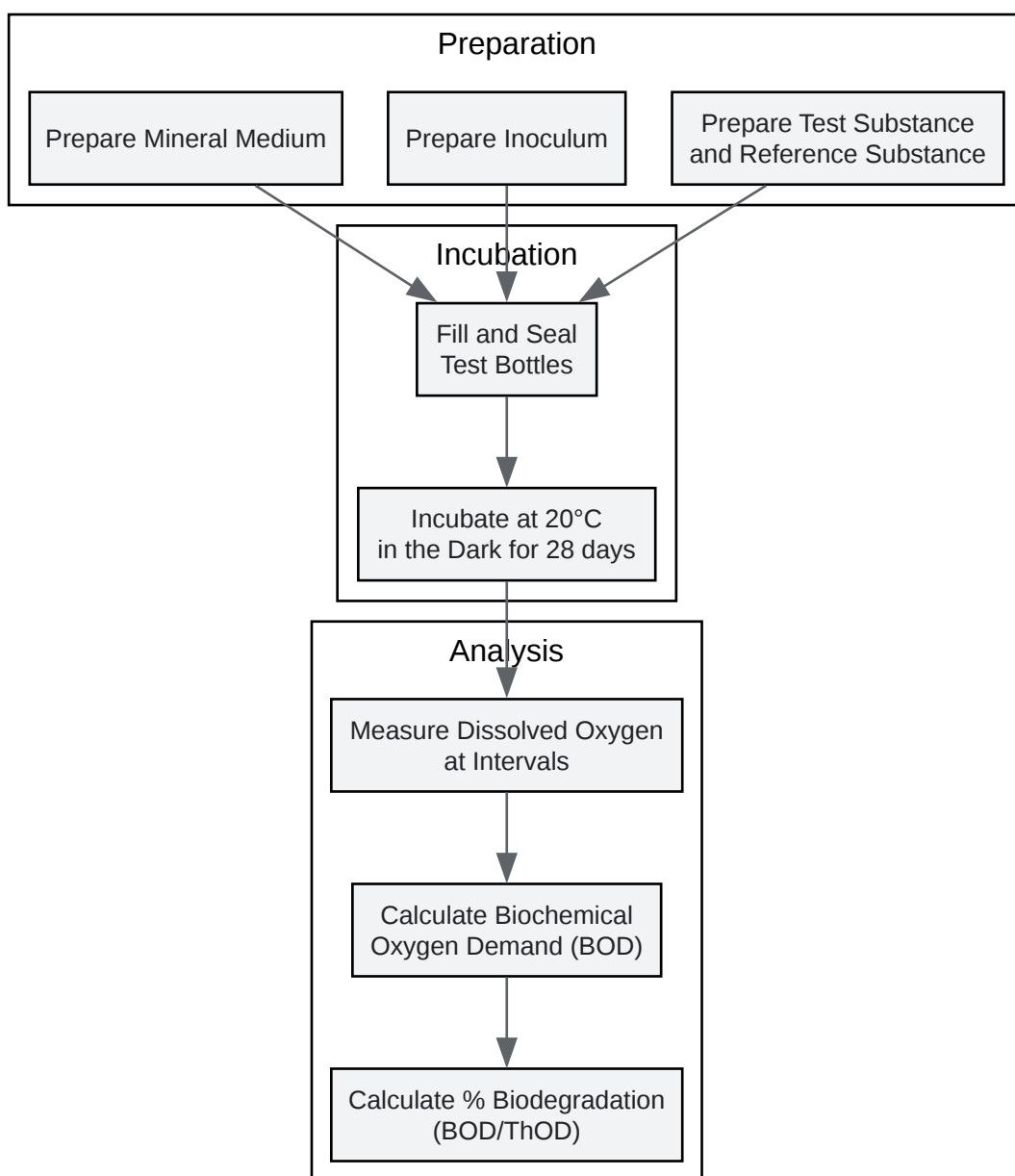
Biodegradation Pathway

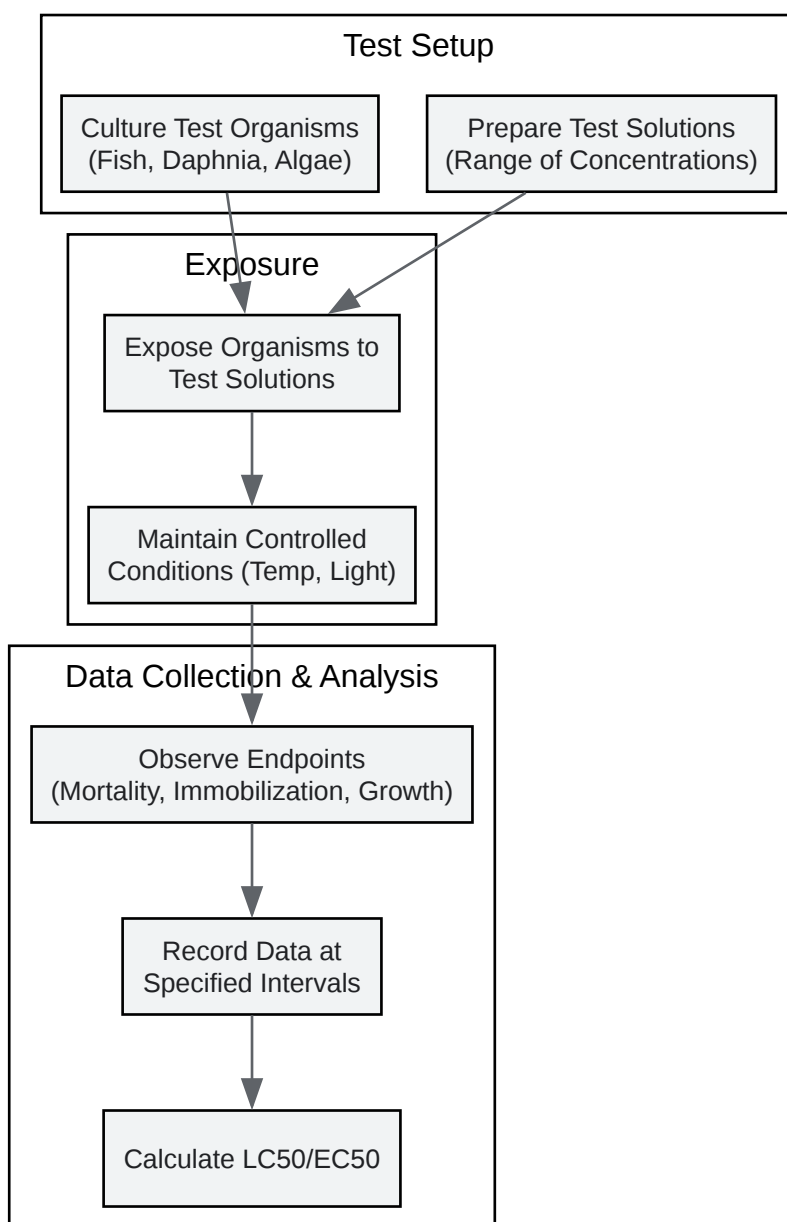
The primary mechanism for the biodegradation of **Lauroylsarcosine** is hydrolysis, which breaks the amide bond. This initial step is followed by the further degradation of the resulting products.

Hydrolysis of Lauroylsarcosine

The enzymatic hydrolysis of **Lauroylsarcosine** yields lauric acid (a fatty acid) and sarcosine (N-methylglycine). Both of these breakdown products are naturally occurring and are readily metabolized by microorganisms.[1]







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